

Application Notes: Measuring Food Intake Changes with BMS-604992 Dihydrochloride

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Compound of Interest

Compound Name: BMS-604992 dihydrochloride

Cat. No.: B12425918

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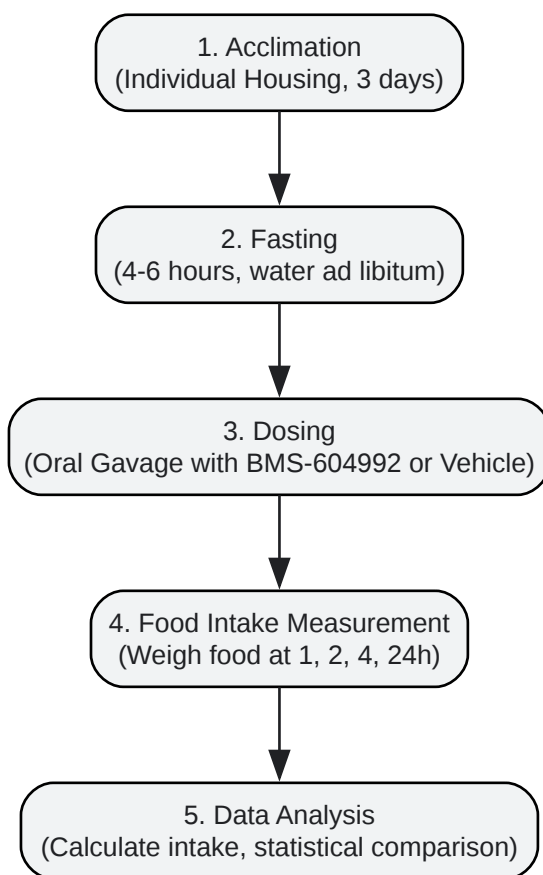
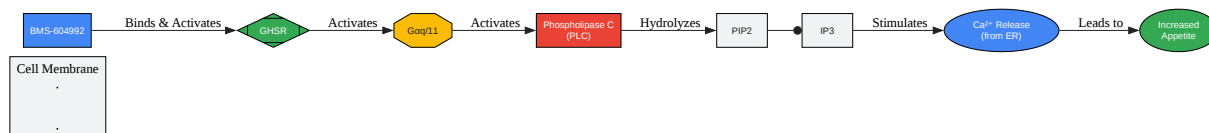
For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-604992 dihydrochloride is a potent and selective small-molecule agonist of the Growth Hormone Secretagogue Receptor (GHSR), also known as the ghrelin receptor.[1] Ghrelin is a naturally occurring peptide hormone recognized for its orexigenic properties, meaning it stimulates appetite and food intake.[2] As an agonist, BMS-604992 mimics the action of ghrelin, leading to a dose-dependent increase in food consumption. These application notes provide detailed protocols and data for researchers investigating the effects of BMS-604992 on food intake in rodent models.

Mechanism of Action: GHSR Signaling Pathway

BMS-604992 exerts its effects by binding to and activating the GHSR, a G-protein coupled receptor (GPCR). This activation initiates a cascade of intracellular signaling events, primarily through the Gαq/11 G-protein subunit. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). The subsequent increase in intracellular calcium (Ca²⁺) and activation of protein kinase C (PKC) are key steps in the signaling pathway that ultimately leads to the stimulation of appetite.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Actions and therapeutic pathways of ghrelin for gastrointestinal disorders - PMC [pmc.ncbi.nlm.nih.gov]
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